

# Safety and Handling of 3-(Trimethoxysilyl)propyl Methacrylate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Einecs 287-243-8*

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This guide provides a comprehensive overview of the safety and handling protocols for 3-(trimethoxysilyl)propyl methacrylate (TMSPMA) in a laboratory setting. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of experimental work.

## Chemical and Physical Properties

3-(Trimethoxysilyl)propyl methacrylate is a versatile organosilane compound widely used as a coupling agent and monomer in various applications, including the synthesis of polymer films and modification of surfaces.<sup>[1]</sup> It is a colorless liquid with a faintly sweet odor.<sup>[2][3]</sup>

Table 1: Physical and Chemical Properties of 3-(Trimethoxysilyl)propyl Methacrylate

Property	Value	Reference
Molecular Formula	C10H20O5Si	[4]
Molecular Weight	248.35 g/mol	[4]
Appearance	Clear, colorless liquid	[2][5]
Boiling Point	190 °C	[4]
Flash Point	92 °C (198 °F) (closed cup)	[4]
Density	1.045 g/mL at 25 °C	[4]
Refractive Index	1.4285 at 25 °C	[4]
Autoignition Temperature	265 °C (509 °F)	[4]
Solubility	Insoluble in water, soluble in organic solvents	[2]

## Hazard Identification and Toxicology

TMSPMA is classified as a combustible liquid and can cause irritation to the eyes, skin, and respiratory tract.[5] Contact with moisture can liberate methanol, which may cause central nervous system depression and blindness.[5]

Table 2: Toxicological Data for 3-(Trimethoxysilyl)propyl Methacrylate

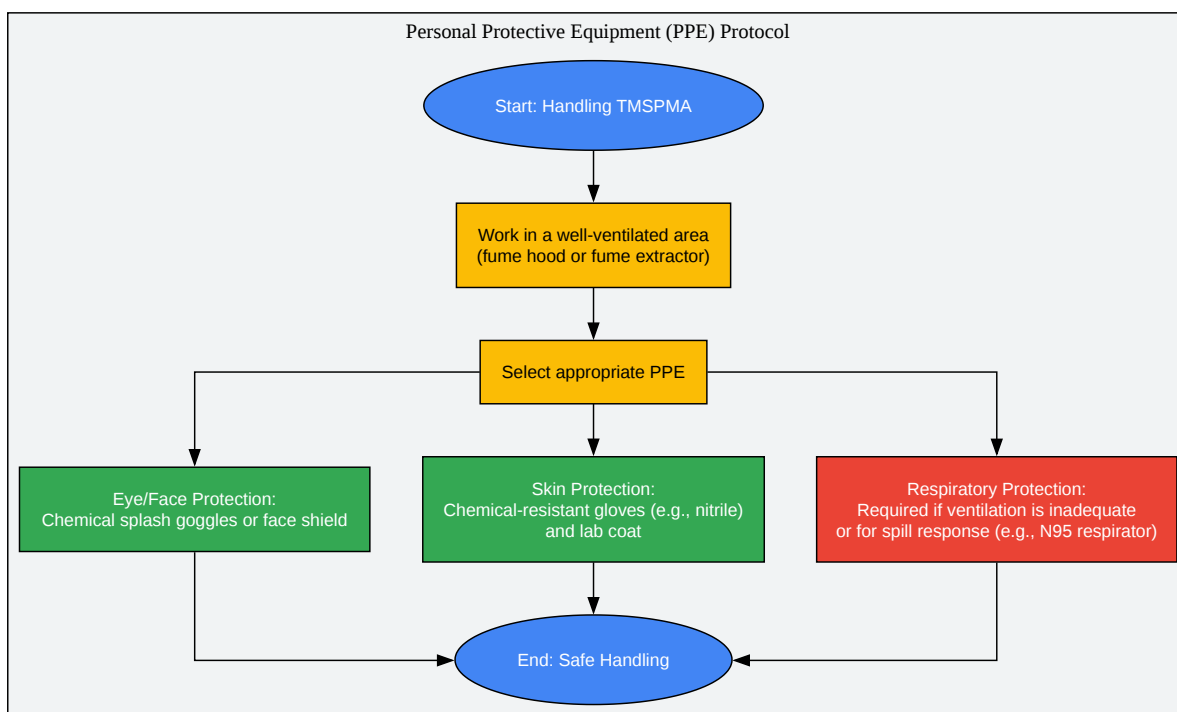
Test	Species	Route	Value	Reference
LD50	Rat (male/female)	Oral	> 2000 mg/kg bw	[6]
LC50	Rat (male/female)	Inhalation	> 2.28 mg/L air	[6]
LD50	Rat (male/female)	Dermal	> 2000 mg/kg bw	[6]
Eye Irritation	Rabbit	Draize test	500 mg/24H Mild	[5]
Skin Irritation	Rabbit	Draize test	500 mg/24H Mild	[5]

Table 3: Aquatic Toxicity

Test	Species	Value	Exposure Time	Reference
LC50	Danio rerio (zebra fish)	> 100 mg/L	96 h	<a href="#">[6]</a>
EC50	Daphnia magna (Water flea)	> 100 mg/L	48 h	<a href="#">[6]</a>
EC50	Desmodesmus subspicatus (green algae)	> 100 mg/L	72 h	<a href="#">[6]</a>

## Experimental Protocols for Safe Handling Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling TMSPMA to determine the appropriate level of PPE.



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Caption: Personal Protective Equipment (PPE) workflow for handling TMSPMA.

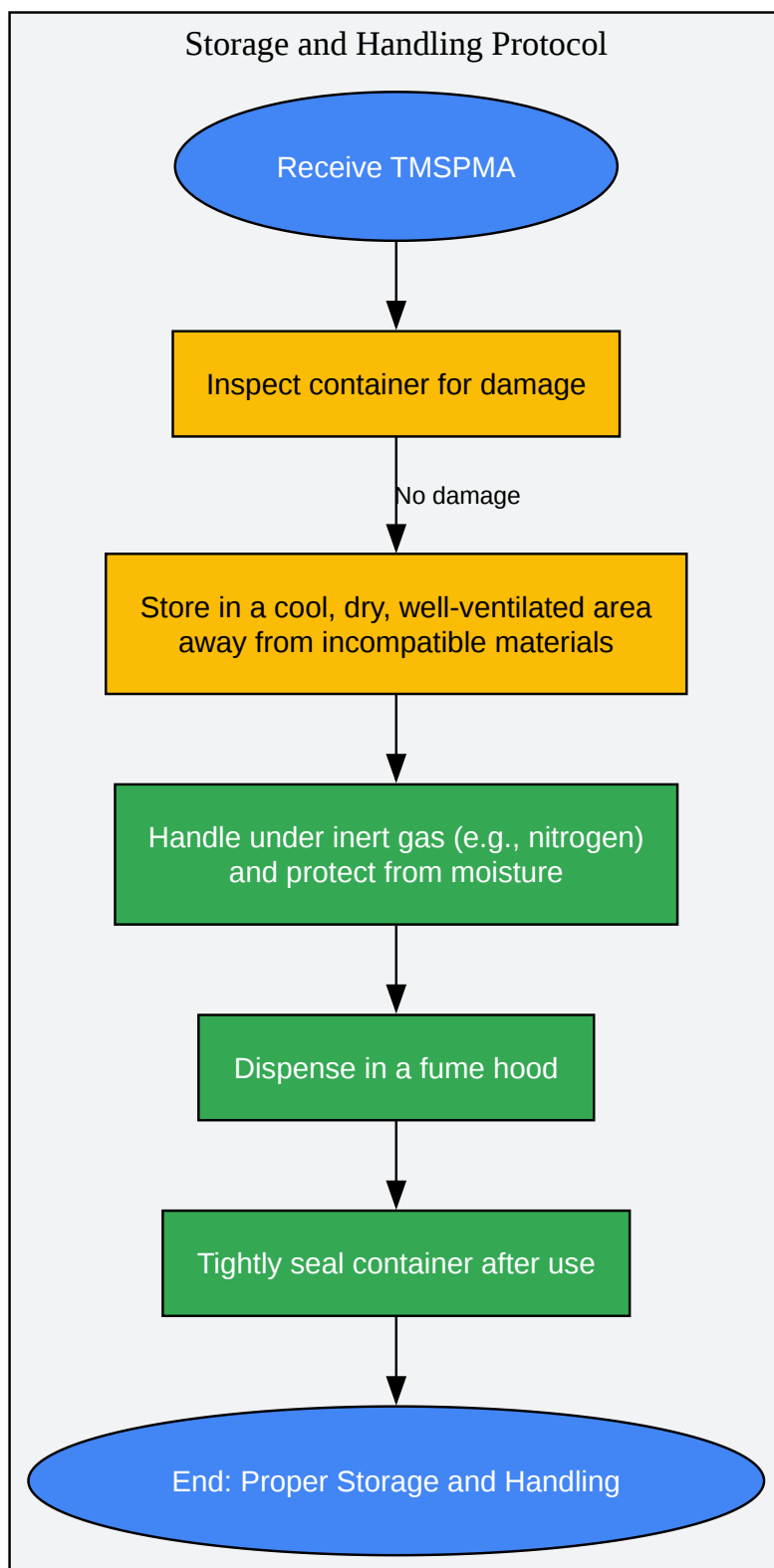
Methodology:

- Engineering Controls: Always handle 3-(trimethoxysilyl)propyl methacrylate in a well-ventilated area, preferably within a chemical fume hood.[7]

- **Eye and Face Protection:** Wear chemical splash goggles that conform to EN 166 or NIOSH standards.[6] A face shield may be necessary for operations with a higher risk of splashing.
- **Skin Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[7][8] Inspect gloves for any signs of degradation or puncture before use.
- **Respiratory Protection:** If working outside of a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.[5] For spill cleanup, a self-contained breathing apparatus (SCBA) may be necessary.[6]

## Storage and Handling

Proper storage and handling are essential to maintain the chemical's stability and prevent hazardous situations.



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Caption: Workflow for the proper storage and handling of TMSPMA.

#### Methodology:

- **Storage Conditions:** Store in a tightly closed container in a cool, dry, and well-ventilated place.<sup>[6]</sup> Protect from moisture, heat, and sources of ignition.<sup>[6]</sup> Storage under an inert gas like nitrogen is recommended.<sup>[6]</sup><sup>[7]</sup>
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong acids, and strong bases.<sup>[5]</sup><sup>[6]</sup>
- **Handling Precautions:** Avoid contact with skin, eyes, and clothing.<sup>[5]</sup> Do not breathe vapor or mist.<sup>[5]</sup> Take measures to prevent the buildup of electrostatic charge.<sup>[9]</sup>

## Emergency Procedures

### First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

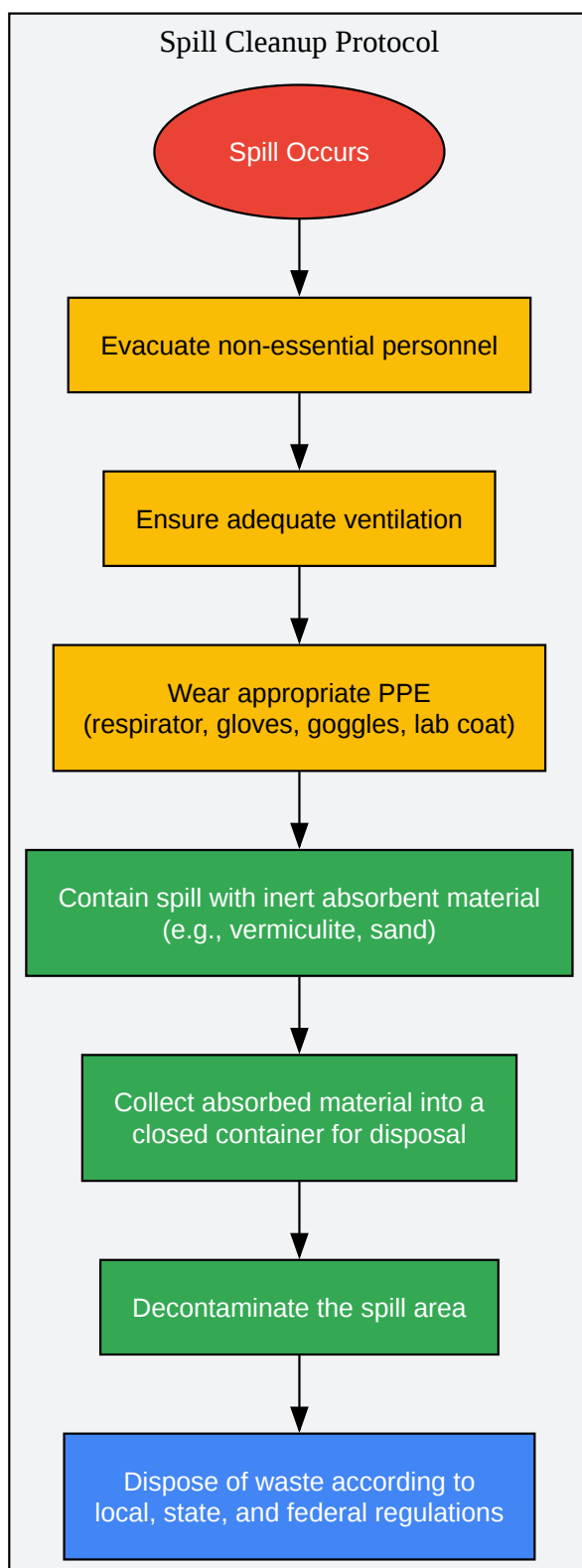
Table 4: First Aid Measures for 3-(Trimethoxysilyl)propyl Methacrylate Exposure

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Consult a physician.	<a href="#">[5]</a> <a href="#">[6]</a>
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.	<a href="#">[5]</a> <a href="#">[6]</a>
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	<a href="#">[5]</a> <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	<a href="#">[5]</a> <a href="#">[9]</a>

## Spill and Leak Procedures

Prompt and safe cleanup of spills is necessary to prevent further exposure and environmental contamination.





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Caption: Step-by-step protocol for cleaning up a TMSMA spill.

#### Methodology:

- **Personal Precautions:** Evacuate personnel to a safe area.<sup>[6]</sup> Wear appropriate personal protective equipment, including respiratory protection.<sup>[7]</sup>
- **Environmental Precautions:** Prevent further leakage or spillage if it is safe to do so.<sup>[6]</sup> Do not let the chemical enter drains.
- **Containment and Cleanup:** Absorb the spill with an inert material such as vermiculite, sand, or earth.<sup>[5]</sup> Collect the absorbed material into a suitable, closed container for disposal.<sup>[10]</sup>
- **Decontamination:** Clean the affected area thoroughly.

## Fire-Fighting Measures

TMSPMA is a combustible liquid.

#### Methodology:

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.<sup>[4]</sup><sup>[9]</sup>
- **Specific Hazards:** Hazardous decomposition products include carbon monoxide, carbon dioxide, and silicon dioxide.<sup>[4]</sup><sup>[5]</sup>
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus and full protective gear.<sup>[6]</sup><sup>[9]</sup>

## Disposal Considerations

Dispose of 3-(trimethoxysilyl)propyl methacrylate and its containers in accordance with local, state, and federal regulations. This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.<sup>[7]</sup> Offer surplus and non-recyclable solutions to a licensed disposal company.<sup>[7]</sup>

## Stability and Reactivity

- **Chemical Stability:** Stable under recommended storage conditions.<sup>[5]</sup>

- Conditions to Avoid: Moisture, heat, and ignition sources.[5]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[5][6]
- Hazardous Decomposition Products: When heated to decomposition, it emits acrid smoke and irritating fumes, including carbon monoxide, carbon dioxide, and silicon dioxide.[4]
- Hazardous Polymerization: May occur.[5]

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